

# comparison of 2-amino-9-fluorenol with 2-aminofluorene properties

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## Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

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## Chemical and Physical Properties

The table below summarizes the key identifiers and physical properties of the two compounds for a direct comparison.

Property	2-Aminofluorene (2-AF)	2-Amino-9-fluorenone
IUPAC Name	9H-Fluoren-2-amine [1]	2-amino-9H-fluoren-9-one [2]
CAS RN	153-78-6 [1]	3096-57-9 [2]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> N [1]	C <sub>13</sub> H <sub>9</sub> NO [2] [3]
Molecular Weight	181.24 g·mol <sup>-1</sup> [1]	195.22 g·mol <sup>-1</sup> [2] [3]
Appearance	White to tan solid [1]	Information not available in search results
Melting Point	125-132 °C [1]	Information not available in search results
Solubility in Water	< 0.1 g/100 mL (at 19.5 °C) [1]	Information not available in search results

Property	2-Aminofluorene (2-AF)	2-Amino-9-fluorenone
SMILES	<chem>C1CCC2=CC(=CC=C2C1=N)O</chem>	<chem>NC1=CC=C2C3=CC=CC=C3C(=O)C2=C1</chem> [2] [3]

## Biological Activity and Research Applications

Both compounds are recognized for their significant biological activity and are primarily used in research settings as model compounds to study carcinogenesis and genotoxicity.

Aspect	2-Aminofluorene (2-AF)	2-Amino-9-fluorenone
Primary Research Use	Model carcinogen and mutagen [1].	Information not available in search results; its parent structure, fluorenone, is a common scaffold in drug discovery [4].
Carcinogenicity & Mutagenicity	Known carcinogen and mutagen [1] [5]. Its metabolite, 2-AAF, is also a potent carcinogen [6] [1].	Information not available in search results.
Mechanism of Toxicity	Metabolic activation leads to DNA-adduct-forming metabolites, causing frameshift mutations [1].	Information not available in search results.

| **Key Metabolites** | - 2-Acetylaminofluorene (2-AAF)

- N-Hydroxy-2-acetylaminofluorene (N-OH-2-AAF)
- N-Hydroxy-2-aminofluorene (N-OH-2-AF) [6] [1] | Information not available in search results. |

## Experimental Protocols for Genotoxicity Assessment

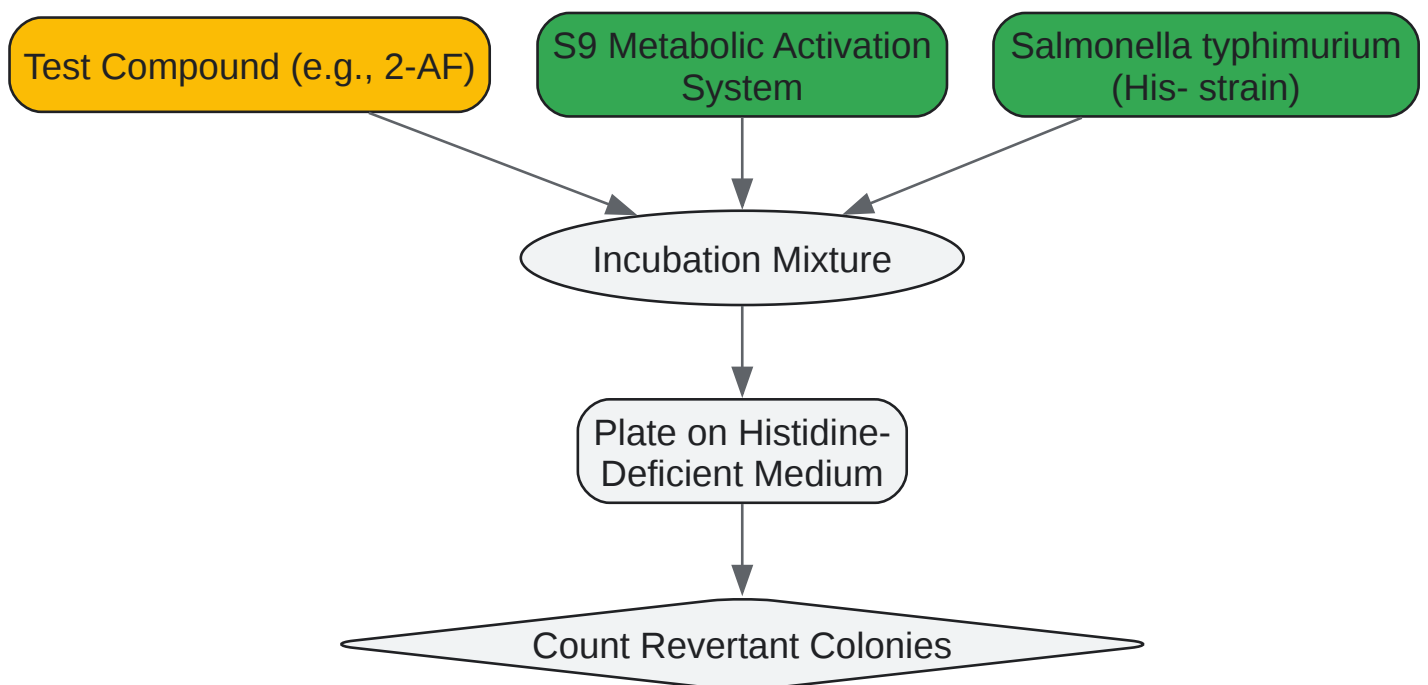
The following are standard protocols used to study the genotoxicity of compounds like 2-aminofluorene and its metabolites.

## Salmonella/Microsome Mutagenicity Assay (Ames Test)

This test is used to identify substances that can cause genetic mutations.

- **Objective:** To determine the mutagenic potential of a compound using *Salmonella typhimurium* bacteria [7].
- **Principle:** Mutagenic compounds induce reversions in histidine-dependent bacterial strains (e.g., TA1538, TA98), allowing them to grow in a histidine-deficient medium [7].
- **Procedure:**
  - **S9 Preparation:** The metabolic activation system (S9) is prepared from the liver homogenate of rodents (e.g., rats) that may be pre-treated with an enzyme inducer like Aroclor 1254 or phenobarbital [7].
  - **Treatment:** The test compound (e.g., 2-AF) is incubated with the bacterial strain and the S9 mix.
  - **Analysis:** After incubation, the number of revertant colonies is counted. A significant increase compared to the control indicates mutagenicity [7].

The workflow of the Ames Test can be visualized as follows:



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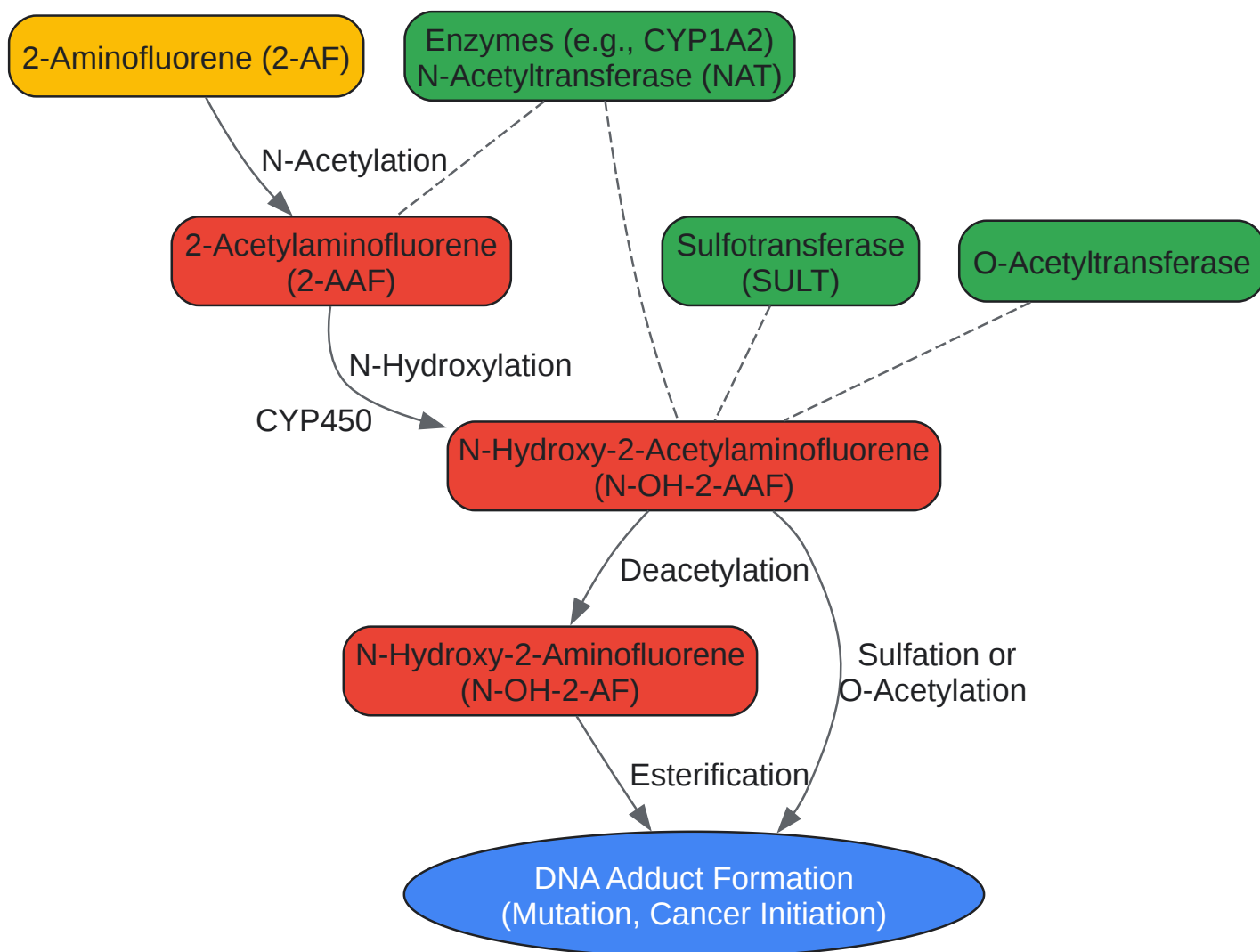
## In Vitro Comet Assay (in 3D Reconstructed Human Skin)

This assay is used to detect DNA damage, such as strand breaks, in individual cells.

- **Objective:** To assess the DNA-damaging potential of topically applied chemicals [6].
- **Principle:** Cells embedded in agarose are lysed, subjected to electrophoresis, and stained. DNA with strand breaks migrates further, forming a "comet tail." [6]
- **Procedure:**
  - **Tissue Model:** Use a 3D reconstructed human skin model (e.g., Phenion Full-Thickness skin tissue) [6].
  - **Treatment:** Apply the test compound topically to the skin tissue. For pro-carcinogens like 2-AAF, multiple applications over 24-48 hours may be needed to induce metabolic enzymes [6].
  - **DNA Analysis:** Harvest cells, process them for the comet assay, and score DNA damage by measuring comet tail length or intensity [6].

## Metabolic Activation Pathway of 2-Aminofluorene

The metabolic pathway that activates 2-Aminofluorene into its ultimate DNA-damaging species is complex. The diagram below illustrates the key steps and enzymes involved.



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## Toxicity and Safety Profiles

Both compounds are hazardous and require careful handling in a laboratory setting.

Compound	GHS Hazards	Precautionary Measures
2-Aminofluorene	Warning; H341 (Suspected of causing genetic defects), H351 (Suspected of causing cancer) [1].	P201, P280, P308+P313 [1].

Compound	GHS Hazards	Precautionary Measures
2-Amino-9-fluorenone	Information not available in search results.	Information not available in search results.

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## References

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